

Environmental Fate and Degradation of 1,2-Epoxytetradecane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Epoxytetradecane

Cat. No.: B1585259

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Abstract

This technical guide provides a comprehensive overview of the environmental fate and degradation of **1,2-epoxytetradecane**, a compound of interest in various industrial applications. Due to the limited availability of direct experimental data, this guide combines existing information on similar long-chain epoxides and alkanes with predictive computational models to build a thorough environmental profile. This document covers the physicochemical properties, biodegradation pathways, abiotic degradation mechanisms, and bioaccumulation potential of **1,2-epoxytetradecane**. Detailed experimental protocols for key environmental fate studies are also provided to guide further research.

Physicochemical Properties

Understanding the fundamental physical and chemical properties of **1,2-epoxytetradecane** is crucial for predicting its environmental distribution and behavior. The following table summarizes key properties, including a combination of experimental data and values predicted using EPI Suite™, a widely used quantitative structure-activity relationship (QSAR) modeling program.

Property	Value	Reference/Method
Molecular Formula	C ₁₄ H ₂₈ O	--INVALID-LINK--
Molecular Weight	212.37 g/mol	--INVALID-LINK--
CAS Number	3234-28-4	--INVALID-LINK--
Appearance	Clear, colorless liquid	--INVALID-LINK--
Boiling Point	95-96 °C at 0.4 mmHg	--INVALID-LINK--
Melting Point	< 20 °C	--INVALID-LINK--
Density	0.845 g/mL at 25 °C	--INVALID-LINK--
Water Solubility	0.13 mg/L at 20 °C	--INVALID-LINK--
Vapor Pressure	0.0013 Pa at 25 °C	EPI Suite™ Prediction
Log K _{ow} (Octanol-Water Partition Coefficient)	5.77	EPI Suite™ Prediction

Environmental Fate and Degradation

The environmental fate of **1,2-epoxytetradecane** is governed by a combination of biotic and abiotic degradation processes, as well as its potential to partition into different environmental compartments.

Biodegradation

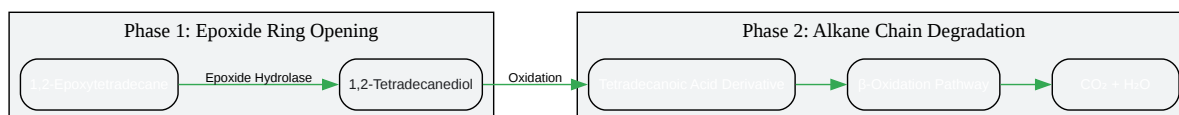
The primary route of biodegradation for **1,2-epoxytetradecane** is expected to be microbial metabolism. While specific studies on this compound are limited, the degradation pathways for similar long-chain alkanes and epoxides are well-documented.

Predicted Biodegradability:

Parameter	Prediction	Method
Ready Biodegradability	Not readily biodegradable	EPI Suite™ (BIOWIN)
Biodegradation Half-life in Water	Weeks to months	EPI Suite™ (BIOWIN)
Biodegradation Half-life in Soil	Months	EPI Suite™ (BIOWIN)

Proposed Biodegradation Pathway:

The biodegradation of **1,2-epoxytetradecane** is likely initiated by the enzymatic action of epoxide hydrolases, which are widespread in microorganisms such as *Pseudomonas* and *Rhodococcus* species.[1][2][3] These enzymes catalyze the hydrolysis of the epoxide ring to form the corresponding diol, 1,2-tetradecanediol. This diol can then undergo further degradation through pathways similar to those for long-chain alkanes, involving oxidation of the terminal methyl group to a carboxylic acid, followed by β -oxidation.



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Proposed biodegradation pathway of **1,2-epoxytetradecane**.

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, can also contribute to the transformation of **1,2-epoxytetradecane** in the environment.

Predicted Abiotic Degradation:

Process	Predicted Half-life	Method
Hydrolysis	Stable at neutral pH	EPI Suite™ (HYDROWIN)
Atmospheric Photolysis (reaction with OH radicals)	1.5 days	EPI Suite™ (AOPWIN)

Hydrolysis: The epoxide ring can undergo hydrolysis, particularly under acidic or basic conditions. However, at environmentally relevant pH (5-9), the hydrolysis of long-chain aliphatic epoxides is generally slow. EPI Suite™ predicts that **1,2-epoxytetradecane** will be relatively stable to hydrolysis.

Atmospheric Photodegradation: If volatilized into the atmosphere, **1,2-epoxytetradecane** is expected to be degraded by reaction with photochemically produced hydroxyl radicals ($\bullet\text{OH}$). The estimated atmospheric half-life is relatively short, suggesting this is a significant degradation pathway in the air.

Environmental Partitioning

The high lipophilicity of **1,2-epoxytetradecane**, indicated by its high Log K_{ow} , suggests a strong tendency to partition from water into organic matrices such as soil, sediment, and biota.

Predicted Partitioning Behavior:

Parameter	Predicted Value	Method
Soil Adsorption Coefficient (K_{oc})	13,800 L/kg	EPI Suite™ (KOCWIN)
Bioconcentration Factor (BCF)	1,200 L/kg	EPI Suite™ (BCFBAF)

Soil and Sediment Sorption: The predicted high K_{oc} value indicates that **1,2-epoxytetradecane** will be strongly adsorbed to soil and sediment organic matter, limiting its mobility in these compartments.

Bioaccumulation Potential: The predicted BCF suggests a high potential for bioaccumulation in aquatic organisms. This is consistent with its high lipophilicity.

Experimental Protocols

To obtain definitive data on the environmental fate of **1,2-epoxytetradecane**, standardized experimental studies are required. The following sections outline the methodologies for key OECD test guidelines.

Ready Biodegradability - OECD 301D: Closed Bottle Test

This test evaluates the ready biodegradability of poorly soluble substances in an aerobic aqueous medium.

Methodology:

- **Test System:** A series of sealed glass bottles containing a defined mineral medium, the test substance (at a concentration of 2-5 mg/L), and a microbial inoculum from a sewage treatment plant.
- **Procedure:** The bottles are filled completely, sealed, and incubated in the dark at a constant temperature ($20 \pm 1^\circ\text{C}$) for 28 days.
- **Measurement:** The depletion of dissolved oxygen is measured at regular intervals.
- **Endpoint:** The percentage of biodegradation is calculated as the ratio of the biochemical oxygen demand (BOD) to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches the pass level of 60% ThOD within a 10-day window.

Bioaccumulation in Fish - OECD 305

This guideline describes a procedure to characterize the bioconcentration potential of a substance in fish.

Methodology:

- **Test Organism:** A suitable fish species, such as the zebrafish (*Danio rerio*), is used.
- **Exposure Phase:** Fish are exposed to a constant, low concentration of the test substance in a flow-through system for a period of up to 28 days.

- **Depuration Phase:** After the exposure phase, the fish are transferred to a clean water system for a depuration period.
- **Sampling and Analysis:** Fish and water samples are taken at regular intervals during both phases and analyzed for the concentration of the test substance.
- **Endpoint:** The Bioconcentration Factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady state.

Adsorption/Desorption - OECD 106: Batch Equilibrium Method

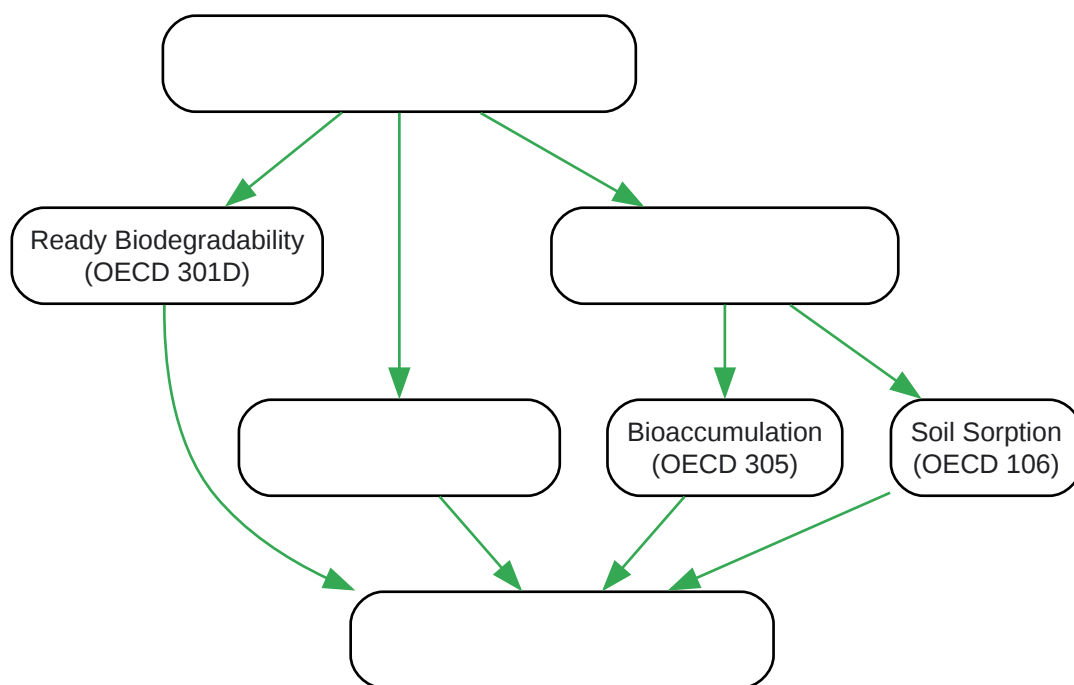
This method is used to determine the adsorption and desorption potential of a chemical on different soil types.

Methodology:

- **Test System:** A suspension of a known mass of soil in a solution of the test substance in 0.01 M CaCl₂. A range of soil types with varying organic carbon content and pH should be used.
- **Equilibration:** The soil suspensions are agitated for a predetermined period to reach equilibrium.
- **Analysis:** After equilibration, the soil and aqueous phases are separated by centrifugation, and the concentration of the test substance in the aqueous phase is measured.
- **Calculation:** The amount of substance adsorbed to the soil is calculated from the difference between the initial and final concentrations in the aqueous phase.
- **Endpoint:** The soil adsorption coefficient (K_{oc}) is calculated by normalizing the adsorption coefficient (K_d) to the organic carbon content of the soil.

Experimental and Logical Workflow

The assessment of the environmental fate of a chemical like **1,2-epoxytetradecane** follows a logical progression of testing and data analysis.



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General workflow for environmental fate assessment.

Conclusion

Based on its physicochemical properties and predictive modeling, **1,2-epoxytetradecane** is expected to be a persistent and bioaccumulative substance in the environment. Its low water solubility and high lipophilicity will lead to strong partitioning to soil, sediment, and biota. While not readily biodegradable, it is expected to undergo slow microbial degradation initiated by epoxide hydrolases. Atmospheric photolysis represents a significant degradation pathway if the compound volatilizes. Due to its predicted high bioaccumulation potential and aquatic toxicity, further experimental investigation into the environmental fate and effects of **1,2-epoxytetradecane** is warranted to fully characterize its environmental risk profile. The experimental protocols outlined in this guide provide a framework for conducting such studies.

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